

An In-Depth Technical Guide to 7-Pentadecanone: Synthesis, Characterization, and Applications

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Compound of Interest

Compound Name: 7-Pentadecanone

CAS No.: 6064-38-6

Cat. No.: B1597020

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For Researchers, Scientists, and Drug Development Professionals

Introduction

7-Pentadecanone, a long-chain aliphatic ketone, is a molecule of significant interest in various scientific disciplines. Its chemical structure, characterized by a fifteen-carbon backbone with a carbonyl group at the seventh position, imparts specific physical and chemical properties that make it a valuable compound for research and potential applications. This in-depth technical guide provides a comprehensive overview of **7-Pentadecanone**, focusing on its fundamental properties, synthesis, purification, analytical characterization, and its emerging relevance in chemical ecology and as a research tool.

Core Molecular and Physical Properties

7-Pentadecanone is identified by the CAS number 6064-38-6 and possesses the molecular formula $C_{15}H_{30}O$ ^[1]. Its structure, also known as n-hexyl n-octyl ketone, consists of a

saturated fifteen-carbon chain with a ketone functional group. This structure dictates its physical and chemical behavior, which is summarized in the table below.

Property	Value	Source(s)
CAS Number	6064-38-6	[1]
Molecular Formula	C15H30O	[1]
Molecular Weight	226.40 g/mol	[1]
IUPAC Name	Pentadecan-7-one	[1]
Synonyms	n-Hexyl n-octyl ketone	[1]

Synthesis of 7-Pentadecanone via Grignard Reaction

The synthesis of **7-Pentadecanone** can be effectively achieved through a Grignard reaction, a robust and versatile method for forming carbon-carbon bonds. This approach involves the reaction of an organomagnesium halide (Grignard reagent) with a suitable electrophile. For the synthesis of **7-Pentadecanone**, heptanoyl chloride can be reacted with octylmagnesium bromide. The Grignard reagent, octylmagnesium bromide, acts as a nucleophile, attacking the electrophilic carbonyl carbon of heptanoyl chloride. The subsequent workup yields the desired ketone.

Causality Behind Experimental Choices

The choice of the Grignard reaction is predicated on its efficiency in forming C-C bonds with high yields and its applicability to a wide range of substrates. The selection of heptanoyl chloride and octylmagnesium bromide as starting materials is a direct and logical route to the target molecule, **7-Pentadecanone**. The use of an ethereal solvent, such as diethyl ether or tetrahydrofuran (THF), is crucial as it stabilizes the Grignard reagent. Anhydrous conditions are paramount to prevent the highly reactive Grignard reagent from being quenched by water or other protic solvents.

Experimental Protocol: Synthesis of 7-Pentadecanone

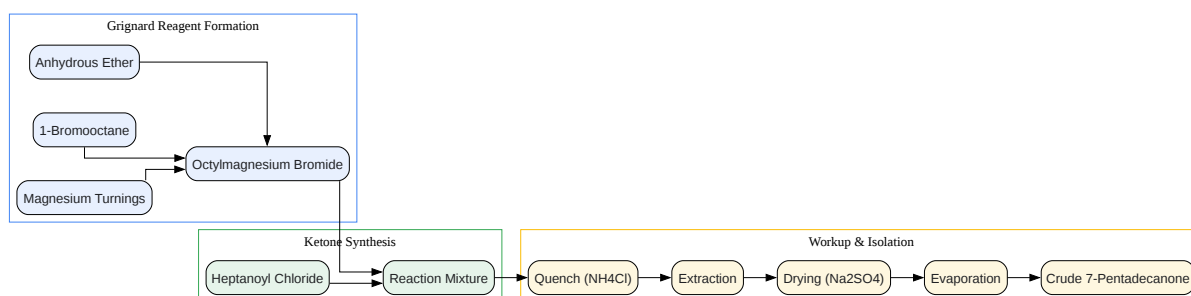
Materials:

- Magnesium turnings
- Iodine crystal (as an initiator)
- 1-Bromooctane
- Anhydrous diethyl ether or THF
- Heptanoyl chloride
- Saturated aqueous ammonium chloride solution
- Anhydrous sodium sulfate
- Hexane
- Ethyl acetate

Procedure:

- Preparation of Octylmagnesium Bromide (Grignard Reagent):
 - In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, place magnesium turnings.
 - Add a small crystal of iodine.
 - Add a small portion of a solution of 1-bromooctane in anhydrous diethyl ether from the dropping funnel.
 - Initiate the reaction by gentle warming. The disappearance of the iodine color and the appearance of a cloudy solution indicate the start of the reaction.
 - Add the remaining 1-bromooctane solution dropwise at a rate that maintains a gentle reflux.

- After the addition is complete, reflux the mixture for an additional 30 minutes to ensure complete formation of the Grignard reagent.
- Reaction with Heptanoyl Chloride:
 - Cool the Grignard reagent solution to 0 °C in an ice bath.
 - Add a solution of heptanoyl chloride in anhydrous diethyl ether dropwise from the dropping funnel with vigorous stirring.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 1-2 hours.
- Workup and Isolation:
 - Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
 - Separate the organic layer and extract the aqueous layer with diethyl ether.
 - Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
 - Filter the solution and remove the solvent under reduced pressure to obtain the crude **7-Pentadecanone**.



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Caption: Workflow for the synthesis of **7-Pentadecanone** via Grignard reaction.

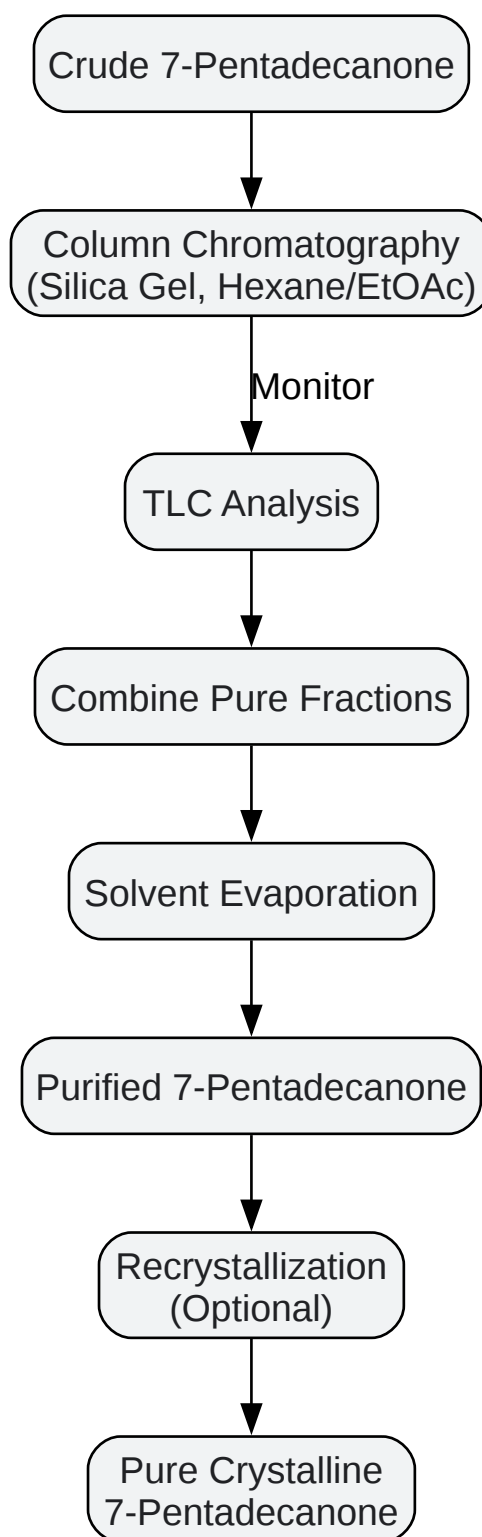
Purification and Characterization

The crude **7-Pentadecanone** obtained from the synthesis typically requires purification to remove unreacted starting materials and byproducts. Column chromatography and recrystallization are effective methods for this purpose.

Purification Protocol

- Column Chromatography:
 - Pack a chromatography column with silica gel using a slurry method with hexane.
 - Dissolve the crude product in a minimal amount of hexane and load it onto the column.

- Elute the column with a gradient of increasing polarity, starting with pure hexane and gradually increasing the proportion of a more polar solvent like ethyl acetate.
- Collect fractions and monitor their composition using Thin Layer Chromatography (TLC).
- Combine the fractions containing the pure **7-Pentadecanone** and evaporate the solvent.
- Recrystallization:
 - If the purified product is a solid at room temperature, it can be further purified by recrystallization.
 - Dissolve the solid in a minimal amount of a suitable hot solvent (e.g., ethanol or a hexane/acetone mixture)[2].
 - Allow the solution to cool slowly to induce crystallization.
 - Collect the crystals by filtration and wash them with a small amount of cold solvent.
 - Dry the crystals under vacuum.



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Caption: General workflow for the purification of **7-Pentadecanone**.

Analytical Characterization

The identity and purity of the synthesized **7-Pentadecanone** should be confirmed using various analytical techniques.

- **Gas Chromatography-Mass Spectrometry (GC-MS):** GC-MS is a powerful tool for analyzing volatile compounds like **7-Pentadecanone**. The gas chromatogram provides information on the purity of the sample, while the mass spectrum gives the molecular weight and characteristic fragmentation patterns that can confirm the structure. A typical GC-MS protocol would involve dissolving the sample in a suitable solvent like hexane and injecting it into the GC-MS system[3].
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - ^1H NMR: Provides information about the different types of protons in the molecule and their chemical environment.
 - ^{13}C NMR: Shows the number of different carbon atoms in the molecule.
- **Infrared (IR) Spectroscopy:** The presence of a strong absorption band around 1715 cm^{-1} is characteristic of the C=O stretching vibration of a ketone, confirming the presence of the carbonyl group.

Applications and Biological Relevance

While direct applications of **7-Pentadecanone** in drug development are not extensively documented, long-chain aliphatic ketones are a class of compounds with known biological activities and are valuable as research tools.

Role in Chemical Ecology

Many long-chain ketones function as semiochemicals, which are chemicals involved in communication between organisms. These can be classified as:

- **Pheromones:** Chemicals used for communication between individuals of the same species. For example, some insects use ketones as sex or aggregation pheromones[4].

- **Kairomones:** Chemicals that are emitted by one species and benefit a receiver of a different species, often to the detriment of the emitter. For instance, a predator might use a prey's pheromone as a kairomone to locate it[5][6].

The potential of **7-Pentadecanone** to act as a pheromone or kairomone makes it a compound of interest for research in chemical ecology, with potential applications in pest management through the development of attractants or repellents[4].

Potential in Drug Discovery Research

Ketone moieties are present in many biologically active molecules and are sometimes incorporated into drug candidates to enhance their properties. Ketones can participate in reversible covalent interactions, such as imine formation with lysine residues in proteins, which can be a strategy to increase the potency of a drug[7][8]. Although aldehydes are also used for this purpose, ketones often exhibit greater metabolic stability, a desirable characteristic for drug candidates[7][8]. The study of long-chain ketones like **7-Pentadecanone** can provide insights into the structure-activity relationships of this class of compounds and their potential as scaffolds or functional groups in the design of new therapeutic agents.

Safety and Handling

7-Pentadecanone is classified as being potentially harmful to aquatic life with long-lasting effects[1]. Appropriate safety precautions should be taken when handling this compound. It is recommended to work in a well-ventilated area and to wear personal protective equipment, including gloves and safety glasses. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

7-Pentadecanone is a readily synthesizable long-chain ketone with well-defined chemical and physical properties. The Grignard reaction provides a reliable method for its preparation, and standard chromatographic and spectroscopic techniques can be used for its purification and characterization. While its direct role in drug development is yet to be fully explored, its potential as a semiochemical and the general biological relevance of the ketone functional group make it a valuable compound for researchers in chemical ecology and medicinal chemistry. This guide provides a solid foundation for scientists working with or interested in the synthesis and application of **7-Pentadecanone**.

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